Essential Safety and Operational Guide for Handling Ugt1A1-IN-1

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Compound of Interest

Compound Name:	*Ugt1A1-IN-1*
Cat. No.:	*B12388039*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ugt1A1-IN-1** (CAS No. 2097024-37-6). The following procedures are designed to ensure the safe handling, use, and disposal of this non-competitive UGT1A1 inhibitor.

Chemical and Physical Properties:

Property	Value
CAS Number	2097024-37-6[1][2]
Molecular Formula	C22H19NO3
Appearance	Solid[3]
Storage (Solid)	Refer to the product data sheet for specific storage temperatures.
Storage (Solution)	Store at -20°C for up to 1 month or at -80°C for up to 6 months.[1]

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Personal Protective Equipment (PPE)

The minimum PPE should be worn at all times when handling **Ugt1A1-IN-1** in a laboratory setting. A risk assessment should be conducted to determine if additional protection is required. [4]

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PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields	Must meet ANSI Z87.1 standard. Required for all lab activities.
Chemical Splash Goggles	To be worn when there is a risk of splashing.	
Face Shield	To be worn over safety glasses or goggles during procedures with a high risk of splashing or explosion.	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. Double-gloving is recommended.
Chemical-Resistant Gloves	Required for direct or prolonged contact. Consult manufacturer's guide for compatibility.	
Body Protection	Laboratory Coat	Flame-resistant lab coat is recommended.
Closed-toe Shoes	Required in all laboratory areas.	
Long Pants	Required in all laboratory areas.	
Respiratory Protection	Fume Hood	All work with solid Ugt1A1-IN-1 and preparation of solutions should be conducted in a certified chemical fume hood.
Respirator	May be required based on a risk assessment, especially if there is a potential for aerosol generation outside of a fume hood.	

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Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for safely handling **Ugt1A1-IN-1** from receipt to experimental use.

2.1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the compound according to the manufacturer's recommendations, typically in a cool, dry, and well-ventilated area away from incompatible materials.

2.2. Preparation of Stock Solutions:

- All manipulations involving the solid compound must be performed in a certified chemical fume hood to avoid inhalation of dust.
- Use appropriate PPE as detailed in the table above.
- To prepare a stock solution, carefully weigh the required amount of **Ugt1A1-IN-1** powder.
- Slowly add the desired solvent (e.g., DMSO) to the solid to minimize aerosol generation.
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Label the vial clearly with the compound name, concentration, solvent, and date of preparation.

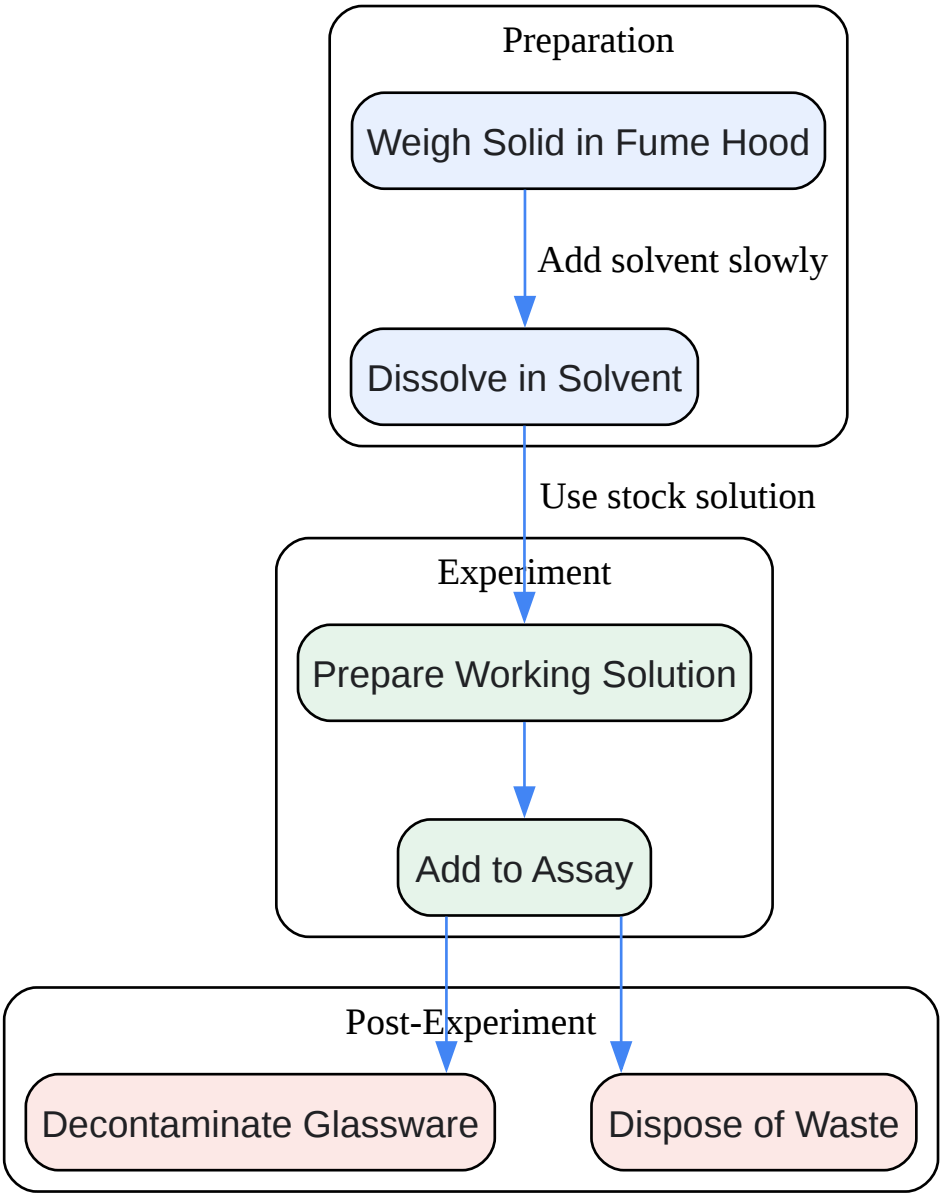
2.3. Experimental Use:

- When diluting stock solutions or adding the compound to experimental assays, continue to work in a well-ventilated area or a fume hood.
- Avoid direct contact with the skin and eyes.

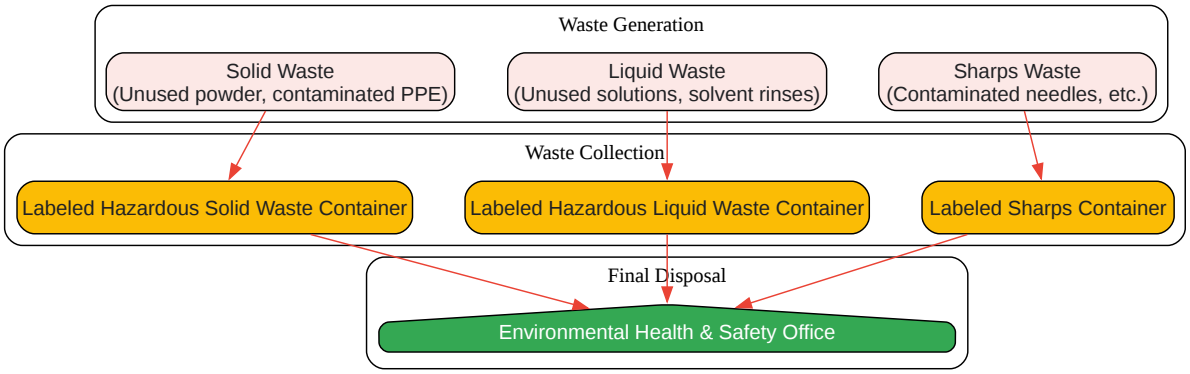
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- After use, securely cap all containers of **Ugt1A1-IN-1**.

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